

Osoresnontrine selective PDE inhibition assay

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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Current Knowledge on Osoresnontrine

Osoresnontrine is identified in the literature as a potent and selective inhibitor of Phosphodiesterase 9A (PDE9A) [1]. Its primary mechanism of action is to block the degradation of cyclic guanosine monophosphate (cGMP) in the brain, thereby enhancing cGMP signaling [1]. This action is known to facilitate synaptic plasticity and improve performance on cognitive tasks, making it a candidate for treating Alzheimer's disease [1].

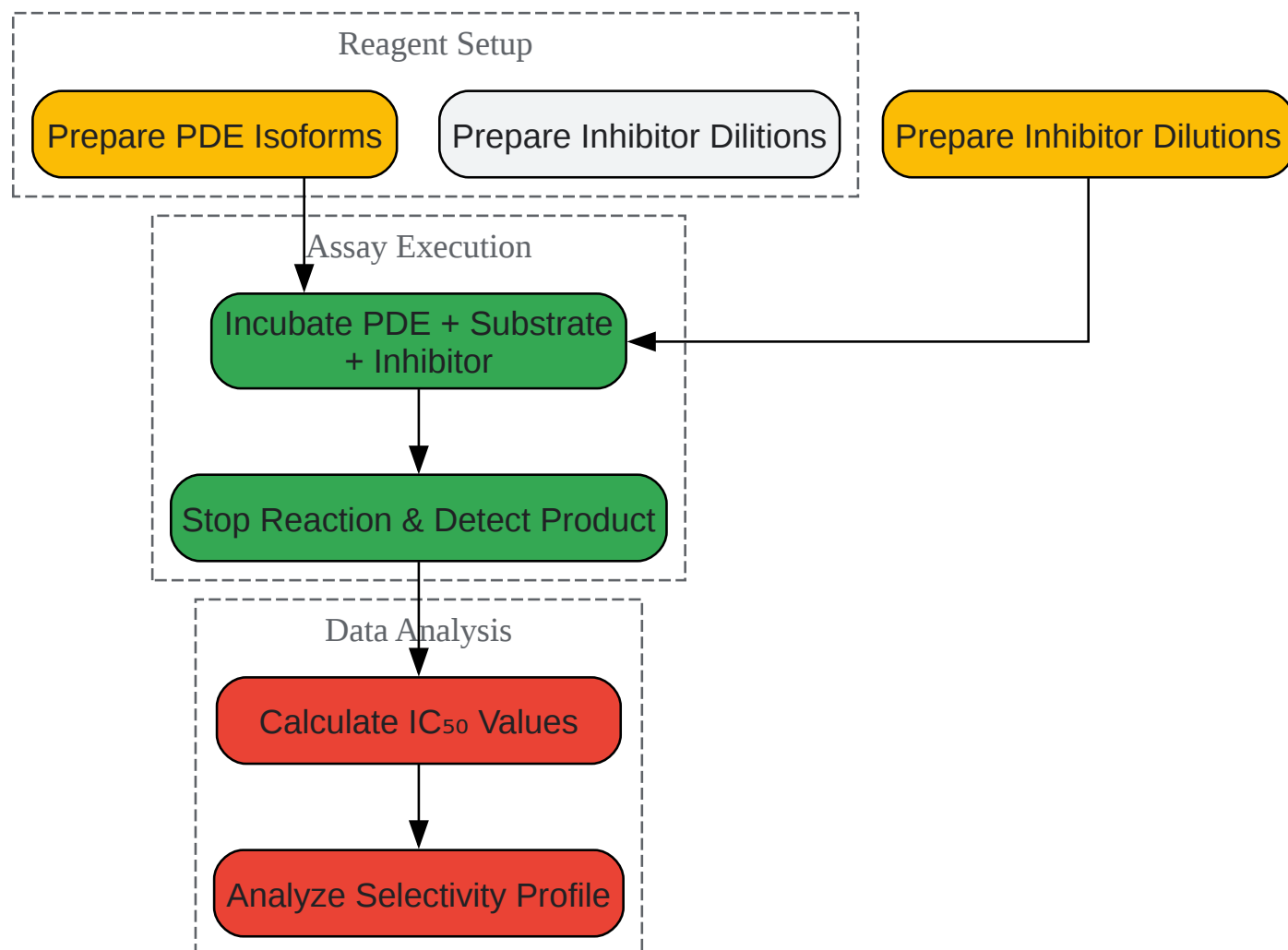
However, the search results lack specific quantitative data (such as IC₅₀ values for **osoresnontrine** against various PDEs) and the detailed protocols for its selectivity assay. The information available is summarized in the table below.

Aspect	Available Information	Missing Details
Drug Name	Osoresnontrine [1]	-
Primary Target	PDE9A [1]	-
Therapeutic Context	Alzheimer's Disease [1]	-

Aspect	Available Information	Missing Details
Key Experimental Findings	Increases brain cGMP, facilitates synaptic plasticity (LTP), improves working/episodic memory in rodents [1]	Specific experimental parameters & conditions
Selectivity Assay Data	-	IC ₅₀ values against PDE9A and other PDE families, assay conditions (buffer, substrate concentration, incubation time)
Detailed Protocol	-	Step-by-step methodology for a standardized inhibition assay

Generic Workflow for a PDE Inhibition Assay

The following diagram outlines a generalized workflow for conducting a PDE selectivity assay, which could be adapted for a compound like **osoresnontrine**. This illustrates the key steps involved in testing a compound's potency and selectivity across multiple PDE enzymes.



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References

1. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]

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